

# Walsuralactam A: An Unidentified Compound in Scientific Literature

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## Compound of Interest

Compound Name: Walsuralactam A

Cat. No.: B593467

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A comprehensive search of scientific databases and publications has yielded no direct references to a compound named "**Walsuralactam A**." This suggests that **Walsuralactam A** may be a novel, yet-to-be-published discovery, a proprietary compound name not disclosed in public-facing research, or potentially a misnomer for another natural product.

While the natural source and abundance of **Walsuralactam A** remain elusive due to the lack of available data, extensive research has been conducted on the chemical constituents of the genus *Walsura*, particularly *Walsura robusta*, a plant species found in subtropical regions of Southern China, India, and Indonesia.[1] This research has led to the isolation and characterization of a diverse array of bioactive molecules, primarily limonoids and triterpenoids.

## The Rich Chemical Profile of *Walsura robusta*

*Walsura robusta* is a known source of various classes of natural products, including:

- **Limonoids:** A significant number of highly oxidized limonoids have been isolated from the leaves and root barks of *W. robusta*. These include compounds such as walsurobustones A-E, walrobsins A and B, and various walsuronoids.[1]
- **Triterpenoids:** Alongside limonoids, various triterpenoids have been identified in this plant genus.
- **Phenols and Steroids:** The chemical profile of *Walsura* species also includes a range of phenols and steroids.[1]

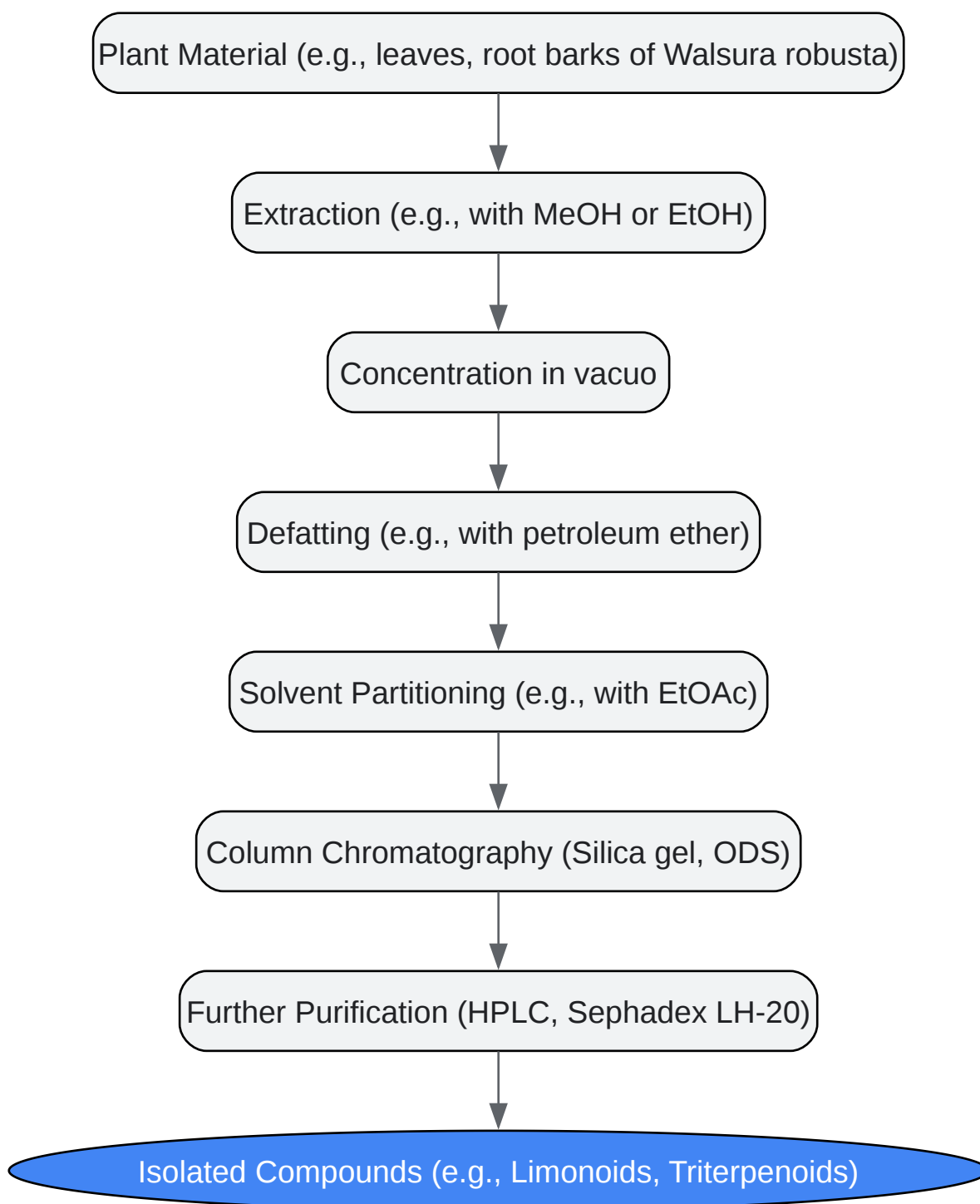
Many of these compounds have demonstrated interesting biological activities, including cytotoxic effects against various cancer cell lines and anti-inflammatory properties.

## Experimental Protocols for Isolation of Compounds from *Walsura robusta*

Although no specific protocol for "**Walsuralactam A**" can be provided, the general methodology for isolating natural products from *Walsura robusta* follows a standard phytochemical workflow. The process typically involves extraction, fractionation, and purification of individual compounds.

### General Experimental Workflow

Below is a generalized workflow for the isolation of chemical constituents from *Walsura robusta*, based on published studies.



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## References

- 1. researchgate.net [researchgate.net]
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